

# Psoralen-TEG-azide application in non-coding RNA structure analysis

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## Compound of Interest

Compound Name: *Psoralen-triethylene glycol azide*

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## Probing the Architecture of Non-Coding RNA with Psoralen-TEG-Azide

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

### Introduction: Unveiling RNA Structure with Psoralen Derivatives

Psoralens are a class of naturally occurring photoactive compounds that have become invaluable tools for the study of nucleic acid structure and function.<sup>[1]</sup> These tricyclic molecules intercalate into double-stranded regions of DNA and RNA and, upon irradiation with long-wavelength ultraviolet (UVA) light (365 nm), form covalent cross-links between adjacent pyrimidine bases (uracil and cytosine in RNA).<sup>[2]</sup> This unique property allows for the "freezing" of RNA base-pairing interactions as they exist in vivo or in vitro, providing a snapshot of the RNA structure.

The development of psoralen derivatives has expanded the utility of this technique. One such derivative, Psoralen-TEG-azide, incorporates a triethylene glycol (TEG) linker and a terminal

azide group. This modification enables the use of "click chemistry," specifically the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), to attach a wide array of reporter molecules, such as fluorophores or biotin, to the cross-linked RNA.[3][4] This post-cross-linking modification capability makes Psoralen-TEG-azide a versatile tool for the enrichment, detection, and analysis of non-coding RNA (ncRNA) structures.

Non-coding RNAs, such as long non-coding RNAs (lncRNAs) and microRNAs (miRNAs), play critical regulatory roles in a multitude of cellular processes.[5][6] Their function is intimately linked to their complex three-dimensional structures, which dictate their interactions with proteins, other RNAs, and DNA. Psoralen-based cross-linking, coupled with high-throughput sequencing, has emerged as a powerful strategy for elucidating these structures on a global scale.

## Applications in Non-Coding RNA Structure Analysis

The application of Psoralen-TEG-azide in conjunction with modern molecular biology techniques offers several avenues for investigating ncRNA structure and function:

- **Mapping RNA secondary and tertiary structures:** By identifying the sites of psoralen cross-linking, researchers can determine which nucleotides are in close proximity in the folded RNA molecule, providing crucial constraints for secondary and tertiary structure modeling.
- **Identifying RNA-RNA interactions:** Psoralen cross-linking can capture both intramolecular (within the same RNA molecule) and intermolecular (between different RNA molecules) interactions. This is particularly valuable for understanding the complex regulatory networks formed by ncRNAs.
- **Probing RNA dynamics:** By varying the conditions under which cross-linking is performed, it is possible to study how RNA structures change in response to different cellular signals or the binding of proteins and other ligands.
- **Enrichment and identification of specific RNA structures:** The azide handle on Psoralen-TEG-azide allows for the biotinylation of cross-linked RNA fragments via click chemistry. These biotinylated fragments can then be easily enriched using streptavidin beads, facilitating the identification of interacting RNAs even if they are low in abundance.[7][8]

## Featured Methodologies: PARIS and SPLASH

Two prominent high-throughput sequencing techniques that utilize psoralen for global RNA structure analysis are PARIS (Psoralen Analysis of RNA Interactions and Structures) and SPLASH (Sequencing of Psoralen cross-linked, Ligated, and Selected Hybrids).<sup>[7][9]</sup> While these methods were initially developed with other psoralen derivatives, the incorporation of Psoralen-TEG-azide can enhance the workflow by providing a flexible means of labeling and enrichment.

Feature	PARIS (Psoralen Analysis of RNA Interactions and Structures)	SPLASH (Sequencing of Psoralen crosslinked, Ligated, and Selected Hybrids)
Psoralen Derivative	4'-aminomethyltrioxsalen (AMT)	Biotinylated Psoralen
Cross-linking	In vivo	In vivo
Enrichment	2D gel electrophoresis	Streptavidin bead pull-down
Ligation	Proximity ligation	Proximity ligation
Detection	High-throughput sequencing	High-throughput sequencing

## Experimental Protocols

### Protocol 1: In Vivo Psoralen-TEG-Azide Cross-linking of Non-Coding RNA

This protocol describes the in vivo cross-linking of ncRNA in cultured mammalian cells using Psoralen-TEG-azide.

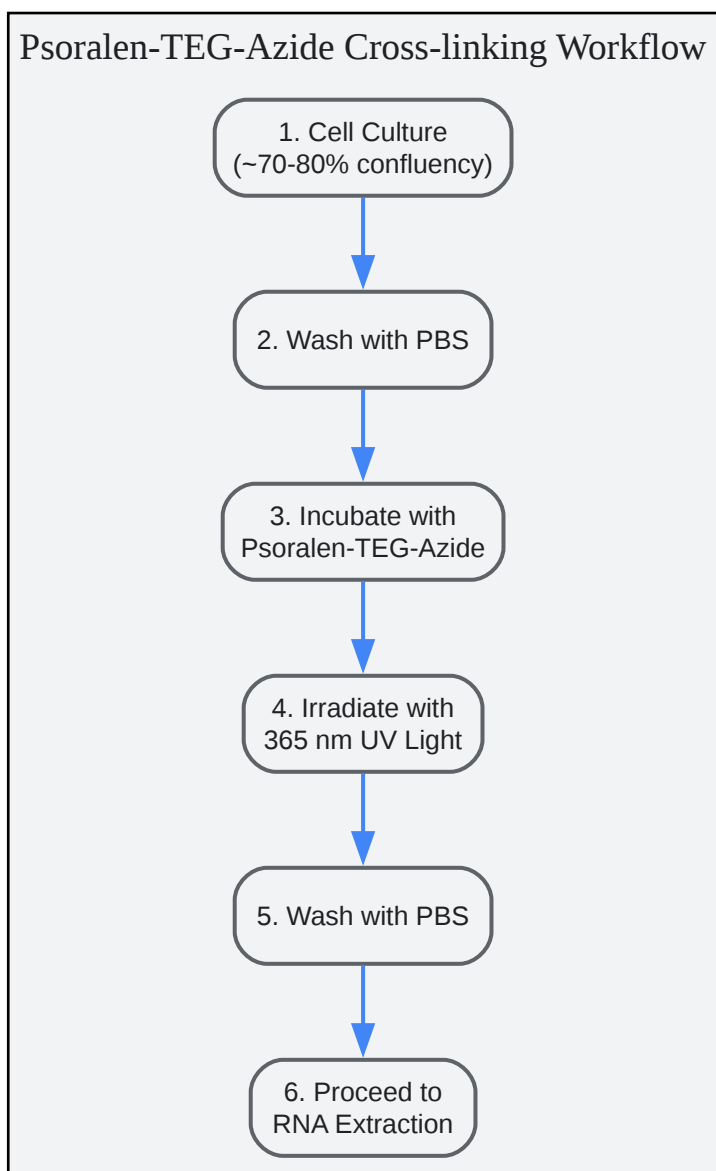
Materials:

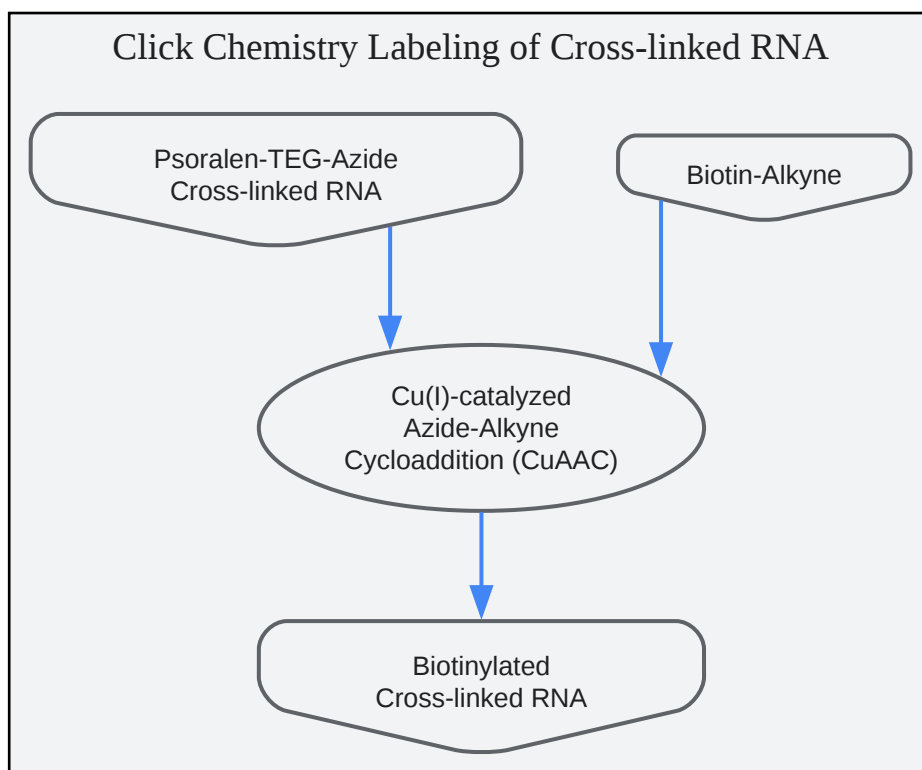
- Mammalian cells of interest
- Phosphate-buffered saline (PBS)

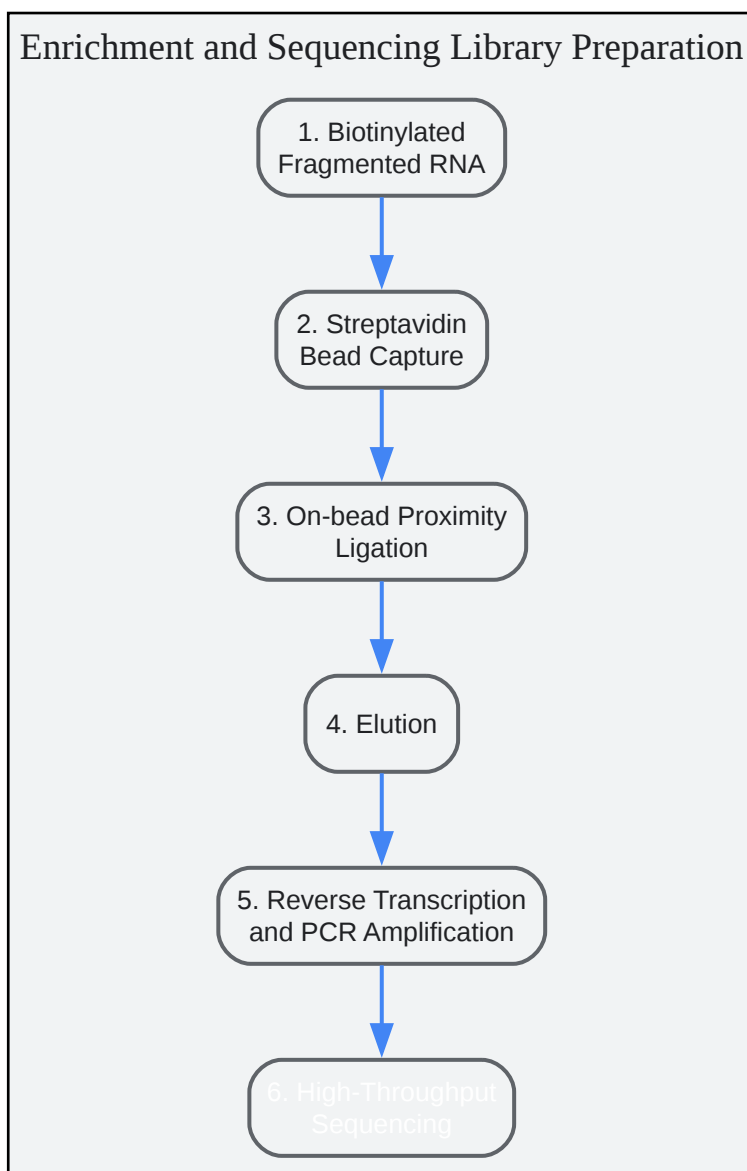
- Psoralen-TEG-azide stock solution (1 mg/mL in DMSO)
- 365 nm UV cross-linker

Procedure:

- Culture mammalian cells to approximately 70-80% confluency in appropriate culture plates.
- On the day of the experiment, prepare a fresh working solution of Psoralen-TEG-azide in PBS. The final concentration may need to be optimized, but a starting point of 50 µg/mL can be used.
- Aspirate the culture medium from the cells and wash once with PBS.
- Add the Psoralen-TEG-azide working solution to the cells. For a 10 cm plate, use 2 mL of solution.
- Incubate the cells for 10-15 minutes at 37°C to allow for psoralen intercalation into RNA duplexes.
- Place the culture plates on ice and irradiate with 365 nm UV light in a cross-linker. The energy dose will require optimization, but a typical starting point is 0.1-0.5 J/cm<sup>2</sup>.
- After irradiation, aspirate the psoralen solution and wash the cells twice with ice-cold PBS.
- The cross-linked cells can now be harvested for RNA extraction.







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